

Environmental Sustainability in Teresina, Brazil: A Technical Assessment

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Abstract: **Teresina**, the capital of Piauí, Brazil, faces a complex web of interconnected environmental sustainability challenges, intensified by its location in a global warming hotspot. This technical guide synthesizes current data on the city's primary environmental pressures, including climate change impacts, urban heat island effects, water resource contamination, solid waste management deficits, and deforestation-driven land-use change. It outlines the methodologies used in key environmental assessments and presents quantitative data to support a technical understanding of the issues. Causal relationships are visualized to provide researchers, scientists, and public health professionals with a clear framework of the systemic environmental challenges confronting the municipality. This document serves as a foundational resource for future research, policy development, and targeted interventions aimed at enhancing the environmental resilience and sustainability of **Teresina**.

Core Environmental Challenges and Quantitative Analysis

Teresina is contending with significant environmental issues stemming from rapid urbanization, climate vulnerability, and inadequate infrastructure. Key challenges include severe urban heat island effects, degradation of water resources, unsustainable solid waste generation, and loss of natural vegetation. These issues are often exacerbated by underlying socio-economic disparities, disproportionately affecting vulnerable populations.

Climate Change and Urban Heat Island (UHI) Effect

Teresina is recognized as one of the world's hottest cities and is situated in a region that is warming at a faster rate than the global average.[1][2] This climatic vulnerability is compounded by localized urban planning and land-use changes that intensify the Urban Heat Island (UHI) effect. A significant driver of this phenomenon has been urban sprawl, partly influenced by housing programs that promoted development on the urban periphery.[3][4][5] This expansion has led to the progressive replacement of green spaces and natural vegetation with impervious surfaces like asphalt and concrete, which absorb and retain more solar radiation.

Studies have documented a direct correlation between the loss of tree cover and rising Land Surface Temperatures (LST).[3][4] Between 2001 and 2019, the urban area of **Teresina** lost 40% of its tree cover, a key factor contributing to increased thermal discomfort and associated public health risks.[6]

Table 1: Land Consumption and Forest Cover Change in **Teresina**

Metric	Time Period	Value	Source
Land Consumption per Capita	2007	184.67 m²	[3]
	2019	242.11 m²	
Natural Forest Area	2020	110,000 hectares (77% of land area)	[7]
Tree Cover Loss	2001 - 2024	26,000 hectares	[7]
Natural Forest Loss	2024	1,300 hectares	[7]

Water Resource Degradation

The city is situated at the confluence of the Poti and Parnaíba rivers, which are integral to its water supply and ecosystem. However, these water bodies suffer from significant pollution, primarily due to the low coverage of the municipal sewage system.[8][9][10] A 2009 report indicated that only 13% of the population had sewer service, with the remainder relying on septic tanks or engaging in the direct discharge of raw sewage into the environment.[8] This practice introduces high loads of organic matter and pathogens into the rivers.

Water quality analyses have revealed that while the Poti River's water quality is often classified as "good" based on the Water Quality Index (IQA), there are significant spikes in thermotolerant coliform concentrations, particularly in densely populated areas.^[11] Modeling studies of the Poti River have identified non-conformities with national water quality standards (CONAMA Resolution nº 357/2005) for parameters such as thermotolerant coliforms, Biochemical Oxygen Demand (BOD), and Dissolved Oxygen (DO).^{[10][12]} The contamination is influenced by seasonality, with cyanobacteria proliferation observed during the dry season.^[13]

Solid Waste Management

Teresina generates a substantial volume of urban solid waste (USW), posing a continuous management challenge. The city's sanitary landfill receives approximately 40,000 tonnes of waste per month.^[14] While the current system is an improvement over the previous open-air dump, challenges remain in fully implementing the National Solid Waste Policy, particularly concerning recycling and resource recovery.^{[15][16]} The system relies heavily on the work of informal waste pickers for recycling, and financial resources for comprehensive management are limited.^[15]

Table 2: Monthly Solid Waste Received at **Teresina** Landfill (c. 2021)

Waste Type	Average Tonnes per Month	Source
Household Waste (RDO)	17,240	
Weed/Pruning Waste	7,000	
Spillway Waste Removal	10,000	
Residue Collection Point Waste	2,276	
Private Company Waste	1,200	
Special Waste (Feathers/Viscera)	150	
Selective Collection	69	
Total (Approximate)	37,935	

Air Quality

Available data indicates that the air quality in **Teresina** is moderately polluted, at times exceeding the annual maximum limit recommended by the World Health Organization (WHO), posing a long-term health risk. The Air Quality Index (AQI) can reach levels considered unhealthy for sensitive groups, with pollutants of concern including Particulate Matter (PM2.5 and PM10) and Nitrogen Dioxide (NO2).[\[17\]](#)[\[18\]](#) However, a consistent, publicly available dataset of granular pollutant concentrations (e.g., in µg/m³) is needed for a more detailed toxicological and public health risk assessment.

Table 3: Air Quality Pollutant Status (Illustrative)

Pollutant	Status	Health Implication	Source
PM2.5	Unhealthy	Irritates eyes, nose, and respiratory system; long-term exposure aggravates heart and lung disease.	[17] [18]
PM10	Poor	Inhalable particles that can affect respiratory health.	[17]
NO2	Fair	High levels increase the risk of respiratory problems.	[17]
O3 (Ground-level)	Fair	Can aggravate existing respiratory diseases, cause throat irritation, headaches, and chest pain.	[17]

Methodologies for Environmental Assessment

The understanding of **Teresina**'s environmental issues is based on several scientific methodologies, which are detailed below as experimental protocols.

Protocol for Land Use and Surface Temperature Analysis

This protocol describes the methodology used to evaluate the relationship between urban sprawl and the Surface Urban Heat Island (SUHI) effect in the **Teresina**-Timon conurbation area.

- Data Acquisition:
 - Obtain Land Use and Land Cover (LULC) maps and Land Surface Temperature (LST) data from remote sensing orbital products (e.g., Landsat, Sentinel-2).[\[3\]](#)[\[4\]](#)[\[5\]](#)
 - Acquire population data from official census blocks.
 - Gather data on the location and expansion of major infrastructure and housing programs (e.g., 'My House My Life' program).[\[3\]](#)[\[4\]](#)
- Data Processing and Analysis:
 - LULC Classification: Classify satellite imagery into distinct categories (e.g., urban area, green space, water bodies, bare soil) for multiple years to map the progression of urban expansion.
 - LST Calculation: Process thermal bands from satellite data to derive LST maps for the study area across different time points.
 - Land Consumption Per Capita (LCpC): Calculate LCpC by dividing the total urbanized area by the resident population for each analysis year using the formula: $LCpC = \text{Urban_Area} / \text{Population}$.[\[3\]](#)
 - SUHI Estimation: Analyze LST maps to identify temperature variations between the urban core, peripheral zones, and surrounding rural areas. The SUHI intensity is determined by the temperature difference (ΔT) between urban and rural zones.[\[3\]](#)

- Statistical and Spatial Analysis:
 - Correlate the changes in LULC (specifically, the loss of green areas and increase in impervious surfaces) with the changes in LST over the study period.
 - Utilize descriptive metrics such as Moran's I statistic to assess the spatial autocorrelation of urban development patterns.[3][4]
 - Develop a Social Vulnerability Index by combining socio-economic data with exposure to environmental hazards (e.g., high LST zones) to identify disproportionately affected populations.[3][4]

Protocol for River Water Quality Modeling

This protocol outlines the methodology for modeling the water quality of the Poti River to assess its self-purification capacity and the impact of pollution loads.

- Field Data Collection (Sampling):
 - Establish multiple collection points along a significant stretch of the river (e.g., a 36.8 km section) that encompasses areas upstream, within, and downstream of major urban influence.[9][12]
 - Conduct monthly or bimonthly sampling campaigns to capture seasonal variations (dry and rainy seasons).[13]
 - At each point, measure in-situ parameters (e.g., temperature, pH, dissolved oxygen).
 - Collect water samples for laboratory analysis of key parameters, including Biochemical Oxygen Demand (BOD), thermotolerant coliforms (TC), total phosphorus, and total solids. [12][13]
 - Collect phytoplankton samples for species identification and quantification, particularly for cyanobacteria.[13]
- Laboratory Analysis:

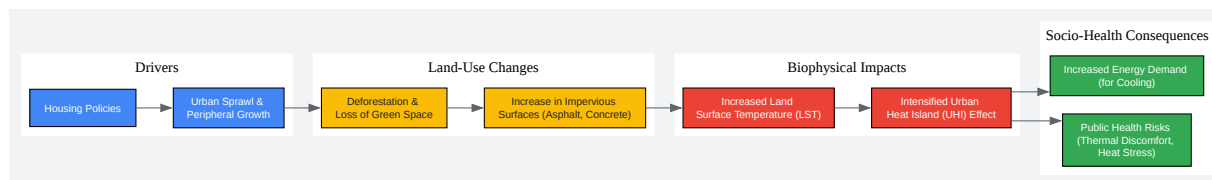
- Analyze collected water samples according to standardized methods (e.g., APHA Standard Methods for the Examination of Water and Wastewater).[11]
- Quantify microcystin-LR toxin concentrations if cyanobacteria blooms are detected.[13]
- Mathematical Modeling:
 - Utilize a water quality modeling platform, such as QUAL-UFMG, which is designed to simulate river hydrodynamics and pollutant decay.[9][10][12]
 - Input the river's geometric and hydraulic data into the model.
 - Use the field data (BOD, DO, TC) to calibrate the model's decay coefficients (k-values) until the model's output closely matches the observed river conditions. The Nash-Sutcliffe efficiency coefficient is used to validate model performance, with values > 0.75 indicating a good fit.[12]
- Scenario Simulation:
 - Once calibrated, use the model to simulate different scenarios, such as the impact of reduced sewage discharge or variations in river flow (e.g., minimum and maximum flow conditions typical of the semiarid region).[10][12]
 - Compare simulated water quality outcomes against regulatory standards (e.g., CONAMA Resolution nº 357/2005) to inform water resource management strategies.[12]

Causal Pathways and Systemic Relationships

The environmental challenges in **Teresina** are not isolated but are part of a system of interconnected cause-and-effect relationships. The following diagrams, rendered in DOT language, visualize these logical pathways.

Urban Heat Island Effect Pathway

This diagram illustrates the causal chain leading from urban development patterns to public health impacts associated with increased urban temperatures.

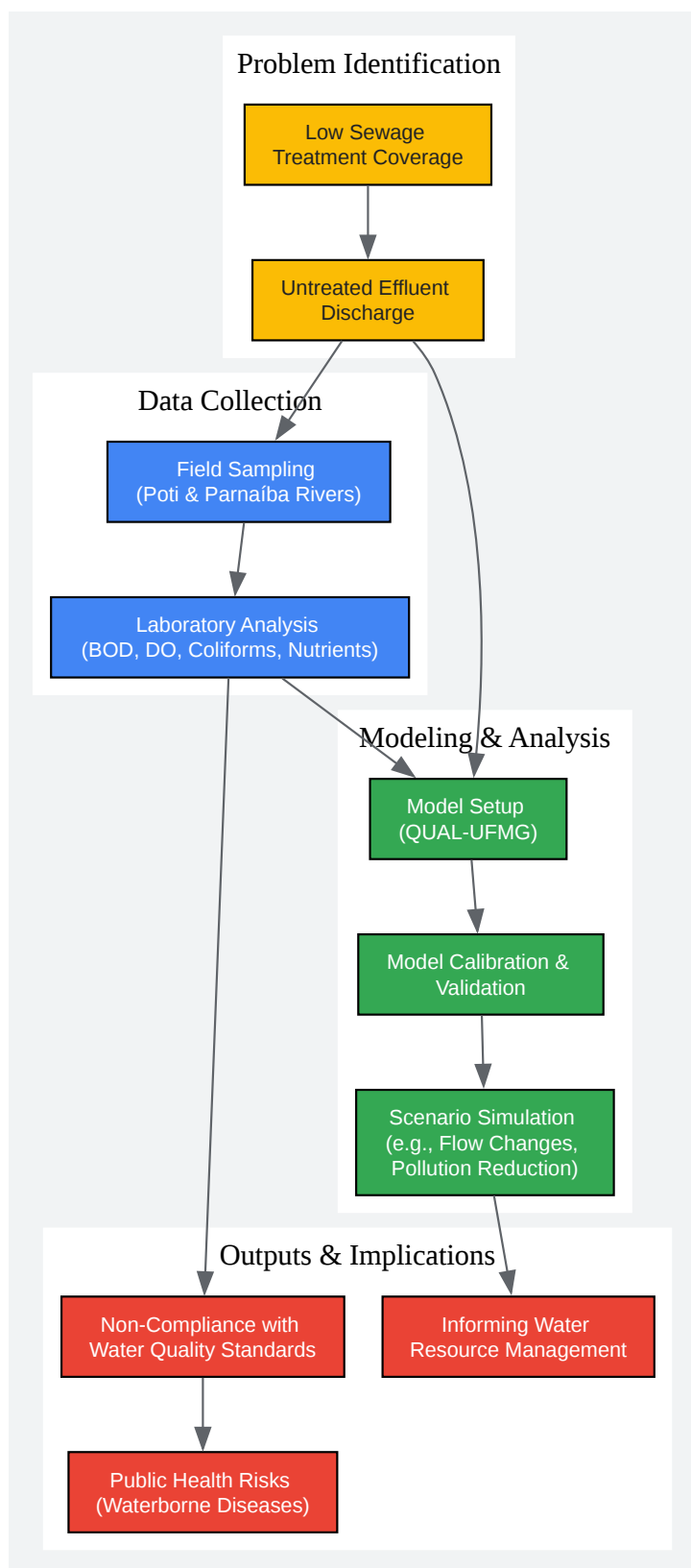


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Causal pathway of the Urban Heat Island effect in **Teresina**.

Water Pollution Experimental Workflow

This diagram outlines the workflow for assessing and modeling river pollution, from initial data collection to management-oriented scenario analysis.



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Workflow for river water quality assessment in **Teresina**.

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